

6-Dimethylaminonicotinamide: A Versatile Tool for Interrogating SIRT2 Function

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Compound of Interest

Compound Name: 6-Dimethylaminonicotinamide

CAS No.: 36507-21-8

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Introduction: The Sirtuin Family and the Significance of SIRT2

The sirtuins are a family of highly conserved NAD⁺-dependent protein deacylases that play crucial roles in a wide array of cellular processes, including metabolism, DNA repair, and longevity.[1][2] Among the seven mammalian sirtuins (SIRT1-7), SIRT2 is predominantly localized in the cytoplasm and has emerged as a key regulator of various cellular functions, making it an attractive therapeutic target for a range of diseases.[3][4] SIRT2 is implicated in the control of the cell cycle, apoptosis, and the stability of the microtubule network through its deacetylation of α -tubulin.[5][6] Given its involvement in cancer, neurodegenerative disorders, and metabolic diseases, the development and application of selective inhibitors are paramount for elucidating its precise biological roles and therapeutic potential.[3][7]

6-Dimethylaminonicotinamide (6-DMAN) is a nicotinamide analog that acts as a chemical probe to explore sirtuin biology. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of 6-DMAN as a tool compound for investigating SIRT2.

Biochemical Profile of 6-Dimethylaminonicotinamide (6-DMAN)

Understanding the inhibitory profile of 6-DMAN is critical for designing and interpreting experiments. While a comprehensive selectivity panel across all human sirtuins is not readily available in the public domain, nicotinamide and its analogs are known to be competitive inhibitors of sirtuins. The inhibitory concentration (IC₅₀) is a key parameter to consider and can be determined using in vitro enzymatic assays. For context, other known SIRT2 inhibitors exhibit a range of potencies. For instance, the selective SIRT2 inhibitor AGK2 has an IC₅₀ of 3.5 μ M for SIRT2, with significantly higher values for SIRT1 and SIRT3, indicating its selectivity.[8] Conversely, broader-spectrum inhibitors like Suramin inhibit SIRT1, SIRT2, and SIRT5 with IC₅₀ values of 297 nM, 1.15 μ M, and 22 μ M, respectively.[8] Researchers should empirically determine the IC₅₀ of 6-DMAN for their specific assay conditions.

Table 1: Biochemical Properties of **6-Dimethylaminonicotinamide** (6-DMAN)

Property	Value	Reference Notes
Chemical Name	6-(Dimethylamino)nicotinamide	
Molecular Formula	C ₈ H ₁₁ N ₃ O	
Molecular Weight	165.19 g/mol	
Primary Target	Sirtuin 2 (SIRT2)	6-DMAN is a nicotinamide analog, and nicotinamide itself is a known inhibitor of SIRT2.
Solubility	Soluble in DMSO	It is common practice to prepare a high-concentration stock solution in DMSO (e.g., 10-50 mM) and then dilute it into aqueous buffers or cell culture media for experiments. [1] [9] The final DMSO concentration in cell-based assays should be kept low (typically ≤0.5%) to avoid solvent-induced cytotoxicity. [10] [11]
Storage	Store as a solid at -20°C, protected from light. Stock solutions in DMSO can be stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	Follow the supplier's recommendations for optimal storage conditions.

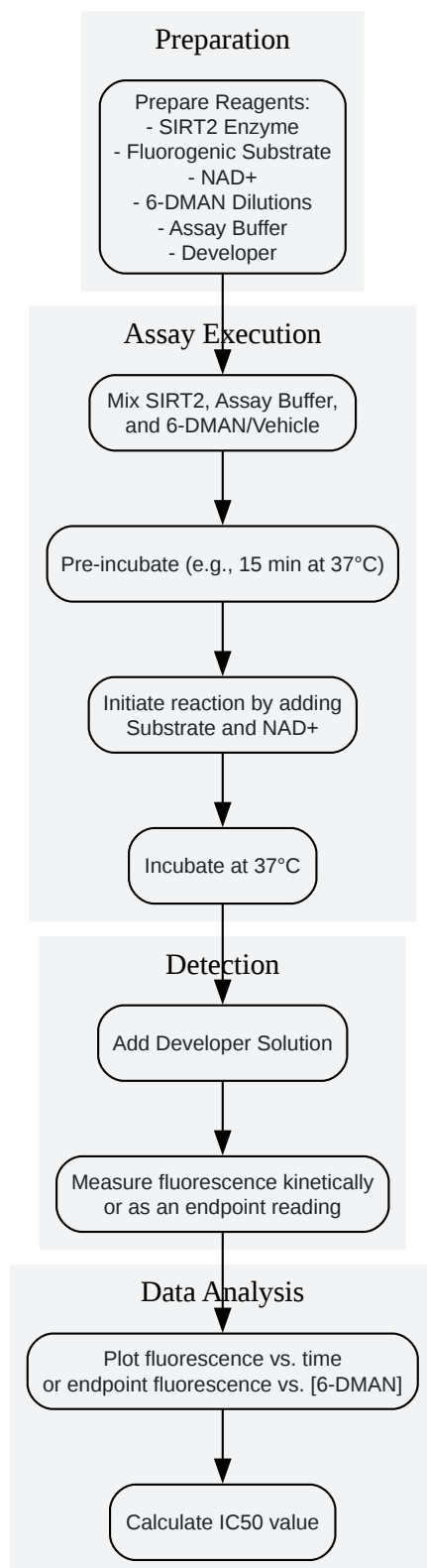
Core Applications and Methodologies

This section provides detailed protocols for utilizing 6-DMAN in key experimental workflows to probe SIRT2 function.

Application 1: In Vitro Biochemical Assay for SIRT2 Inhibition

Determining the direct inhibitory effect of 6-DMAN on SIRT2 enzymatic activity is a fundamental first step. Fluorogenic assays are a common and convenient method for this purpose.[\[5\]](#)[\[12\]](#)[\[13\]](#)

This assay relies on a fluorogenic substrate containing an acetylated lysine residue. Upon deacetylation by SIRT2, a deacetylase enzyme cleaves the substrate, releasing a fluorophore that can be quantified. The rate of fluorescence generation is proportional to SIRT2 activity.



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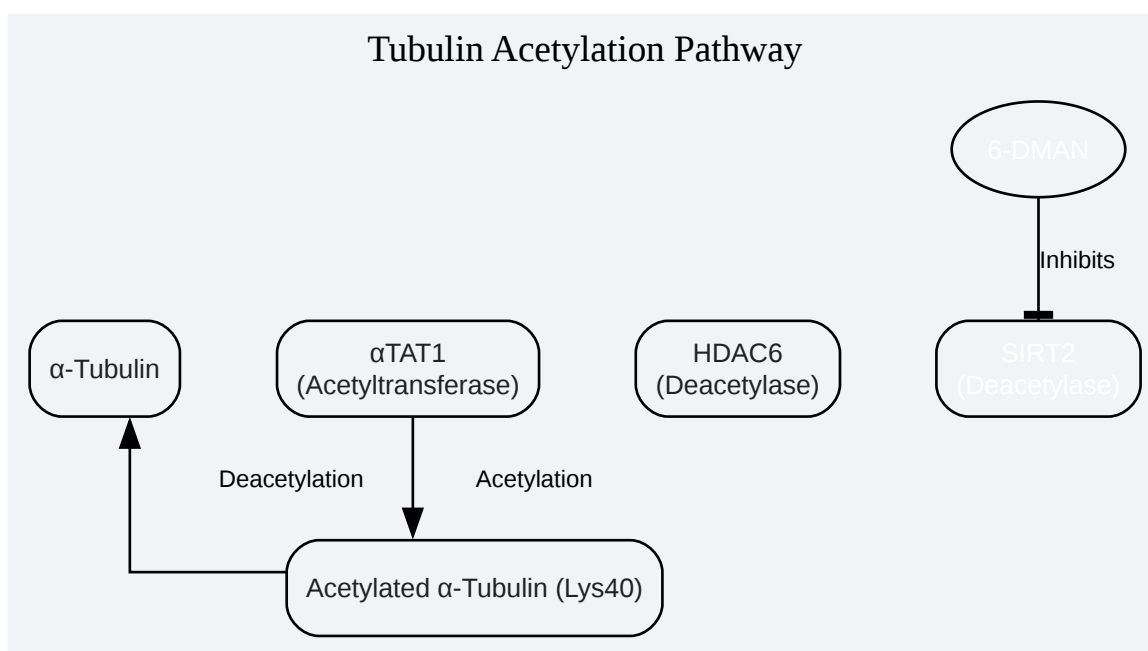
Caption: Workflow for in vitro SIRT2 inhibition assay.

- Reagent Preparation:
 - Prepare a stock solution of 6-DMAN (e.g., 10 mM) in DMSO.[\[14\]](#)
 - Create a serial dilution of 6-DMAN in assay buffer to achieve a range of desired final concentrations for the IC50 curve.
 - Prepare solutions of recombinant human SIRT2 enzyme, a fluorogenic acetylated peptide substrate (e.g., based on p53 or α -tubulin sequences), and NAD⁺ in assay buffer according to the assay kit manufacturer's instructions.[\[15\]](#)
- Assay Setup (96-well plate format):
 - To appropriate wells, add SIRT2 enzyme and varying concentrations of 6-DMAN or vehicle (DMSO at the same final concentration as the highest 6-DMAN concentration).
 - Include a "no enzyme" control and a "no inhibitor" (vehicle) control.
 - Pre-incubate the enzyme and inhibitor for 15 minutes at 37°C to allow for binding.[\[8\]](#)
- Reaction Initiation and Measurement:
 - Initiate the reaction by adding a mixture of the fluorogenic substrate and NAD⁺ to all wells.
 - Immediately place the plate in a fluorescence plate reader pre-set to 37°C.
 - Measure the fluorescence intensity at appropriate excitation and emission wavelengths (e.g., Ex/Em = 350/450 nm for AMC-based substrates) kinetically over a period of 30-60 minutes, or as an endpoint reading after a fixed incubation time.[\[12\]](#)
- Data Analysis:
 - For kinetic assays, determine the initial reaction velocity (slope of the linear phase of fluorescence increase).
 - Calculate the percentage of inhibition for each 6-DMAN concentration relative to the vehicle control.

- Plot the percentage of inhibition against the logarithm of the 6-DMAN concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Application 2: Cellular Assay for Tubulin Acetylation

SIRT2 is a major α -tubulin deacetylase in the cytoplasm. Inhibition of SIRT2 with 6-DMAN is expected to lead to an increase in the acetylation of α -tubulin at lysine 40. This can be readily assessed by Western blotting.



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Caption: Regulation of α -tubulin acetylation by SIRT2.

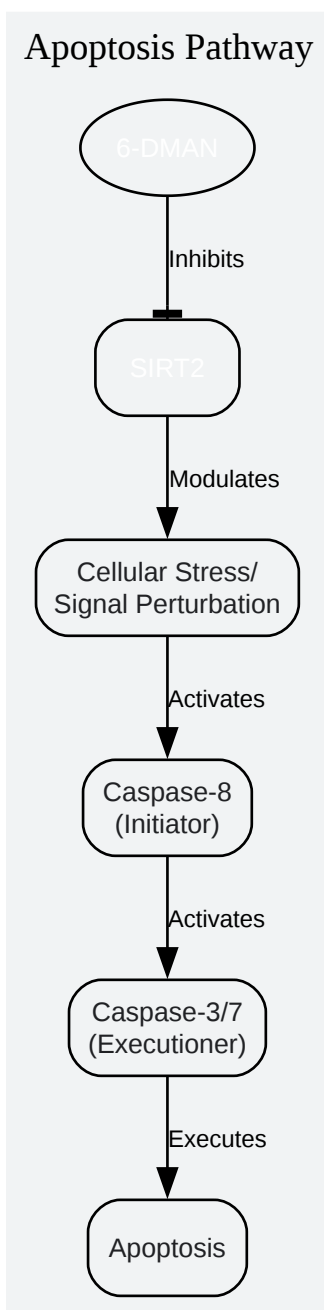
- Cell Culture and Treatment:
 - Plate cells (e.g., HeLa, U2OS, or a cell line relevant to your research) at an appropriate density and allow them to adhere overnight.
 - Treat the cells with various concentrations of 6-DMAN (e.g., 1-50 μ M) or vehicle (DMSO) for a specified duration (e.g., 6-24 hours). The optimal concentration and time should be determined empirically for your cell line.

- Protein Lysate Preparation:
 - Wash the cells with ice-cold PBS.
 - Lyse the cells in RIPA buffer or a similar lysis buffer containing protease and deacetylase inhibitors (e.g., trichostatin A and nicotinamide) to preserve the acetylation status of proteins.
 - Clarify the lysates by centrifugation and determine the protein concentration using a BCA or Bradford assay.
- Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody specific for acetylated α -tubulin (Lys40) overnight at 4°C.
 - Incubate with a primary antibody for total α -tubulin or a loading control (e.g., β -actin or GAPDH) to normalize for protein loading.
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.
- Data Analysis:
 - Quantify the band intensities for acetylated α -tubulin and the loading control using densitometry software.
 - Normalize the acetylated α -tubulin signal to the total α -tubulin or loading control signal.

- Compare the levels of acetylated tubulin in 6-DMAN-treated samples to the vehicle-treated control.

Application 3: Cellular Assay for Apoptosis Induction

SIRT2 has been implicated in the regulation of apoptosis, although its role can be context-dependent.[6] Inhibition of SIRT2 may induce apoptosis in certain cancer cell lines. This can be assessed by measuring the activity of key executioner caspases, such as caspase-3 and caspase-7.



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Caption: Simplified pathway of apoptosis induction by SIRT2 inhibition.

- Cell Culture and Treatment:
 - Seed cells in a 96-well white-walled plate suitable for luminescence measurements.

- Treat cells with a range of 6-DMAN concentrations or a known apoptosis inducer (e.g., staurosporine) as a positive control, alongside a vehicle control. Incubate for a period sufficient to induce apoptosis (e.g., 24-48 hours).
- Caspase-Glo® 3/7 Assay:
 - Equilibrate the plate and the Caspase-Glo® 3/7 reagent to room temperature.
 - Add the Caspase-Glo® 3/7 reagent to each well in a volume equal to the culture medium.
 - Mix the contents on a plate shaker for 30 seconds to 2 minutes to ensure cell lysis and reagent mixing.
 - Incubate the plate at room temperature for 1-3 hours, protected from light.
- Luminescence Measurement:
 - Measure the luminescence of each well using a plate-reading luminometer. The luminescent signal is proportional to the amount of caspase-3/7 activity.
- Data Analysis:
 - Subtract the background luminescence (from wells with no cells).
 - Compare the luminescence signals from 6-DMAN-treated cells to the vehicle-treated control to determine the fold-increase in caspase-3/7 activity.

Considerations for In Vivo Studies

While this guide focuses on in vitro applications, 6-DMAN can also be a valuable tool for in vivo research. Proper formulation is crucial for achieving desired bioavailability and efficacy.

- Solubility and Formulation: 6-DMAN is soluble in DMSO. For in vivo administration, a stock solution in DMSO can be further diluted in a vehicle suitable for animal administration, such as saline or corn oil. The final concentration of DMSO should be minimized to avoid toxicity. [10] The optimal formulation may depend on the route of administration (e.g., intraperitoneal, oral) and the animal model.

- Dose and Regimen: The effective dose and treatment schedule will need to be determined empirically for each animal model and disease context. Preliminary pharmacokinetic and tolerability studies are recommended.

Conclusion

6-Dimethylaminonicotinamide is a valuable and accessible tool for investigating the diverse biological functions of SIRT2. By employing the detailed protocols and understanding the principles outlined in this guide, researchers can effectively utilize 6-DMAN to probe SIRT2's role in health and disease, paving the way for new therapeutic strategies.

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